

Application Notes and Protocols: Alexa Fluor 405 for Live-Cell Imaging

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Compound of Interest

Compound Name: *Alexa Fluor 405*

Cat. No.: *B1265176*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Alexa Fluor 405**, a violet-excitable fluorescent dye, and its applications in live-cell imaging. Detailed protocols and data are presented to guide researchers in utilizing this fluorophore for dynamic cellular studies.

Introduction to Alexa Fluor 405

Alexa Fluor 405 is a blue-fluorescent dye that is a member of the Alexa Fluor family of dyes.[1][2] It is characterized by its excitation maximum at approximately 401-402 nm and an emission maximum around 421 nm, making it ideally suited for excitation by the 405 nm laser line commonly found in confocal microscopes and flow cytometers.[1][3][4] Its key advantages for live-cell imaging include high brightness, significant photostability compared to other blue fluorophores, and a fluorescence intensity that is stable over a wide pH range (pH 4-10).[2] These properties make **Alexa Fluor 405** a robust tool for various live-cell imaging applications, including immunofluorescence, cell tracking, and multiplexing with other fluorescent probes.[2][5]

Properties of Alexa Fluor 405

A summary of the key quantitative properties of **Alexa Fluor 405** is provided in the table below. Understanding these parameters is crucial for designing and optimizing live-cell imaging experiments.

| Property | Value | Reference |
|-------------------------------|---|-----------------|
| Maximum Excitation Wavelength | 401-402 nm | [1][5][3][6] |
| Maximum Emission Wavelength | 421 nm | [1][5][3][4][6] |
| Molar Extinction Coefficient | 35,000 cm ⁻¹ M ⁻¹ | [6][7] |
| Fluorescence Quantum Yield | ~0.4 | [7] |
| Recommended Laser Line | 405 nm | [5] |

Key Experimental Protocols

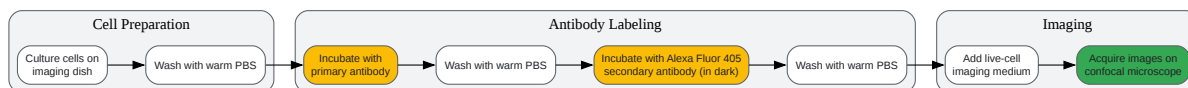
Live-Cell Immunofluorescence Staining

This protocol outlines the general steps for labeling intracellular targets in living cells using **Alexa Fluor 405**-conjugated antibodies.

Materials:

- Live cells cultured on imaging-compatible dishes (e.g., glass-bottom dishes)
- Primary antibody specific to the target of interest
- **Alexa Fluor 405**-conjugated secondary antibody
- Live-cell imaging medium (e.g., FluoroBrite DMEM)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Fixative (e.g., 4% paraformaldehyde in PBS) for endpoint analysis (optional)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS) for fixed-cell controls

Experimental Workflow:



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Caption: Workflow for live-cell immunofluorescence using **Alexa Fluor 405**.

Procedure:

- **Cell Preparation:** Culture cells to the desired confluency on a glass-bottom dish suitable for live-cell imaging.
- **Primary Antibody Incubation:** Dilute the primary antibody in live-cell imaging medium. Remove the culture medium from the cells and add the primary antibody solution. Incubate for 1-2 hours at 37°C.
- **Washing:** Gently wash the cells three times with warm PBS to remove unbound primary antibody.
- **Secondary Antibody Incubation:** Dilute the **Alexa Fluor 405**-conjugated secondary antibody in live-cell imaging medium. Add the secondary antibody solution to the cells and incubate for 1 hour at 37°C in the dark to prevent photobleaching.
- **Final Washes:** Wash the cells three times with warm PBS.
- **Imaging:** Replace the PBS with pre-warmed live-cell imaging medium. Image the cells using a confocal microscope equipped with a 405 nm laser and appropriate emission filters.

Note: For intracellular targets, specialized reagents or techniques may be required to deliver the antibodies into the live cells.

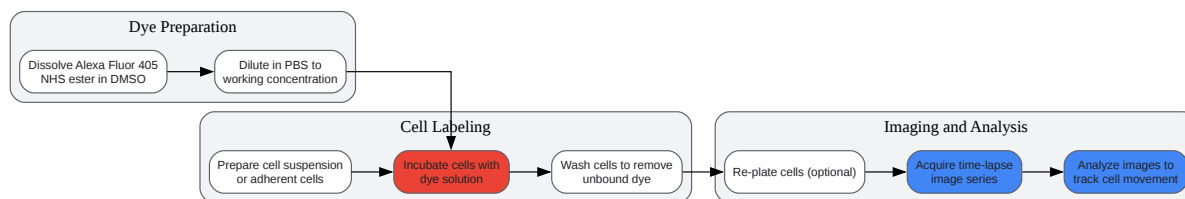
Cell Tracking with Alexa Fluor 405

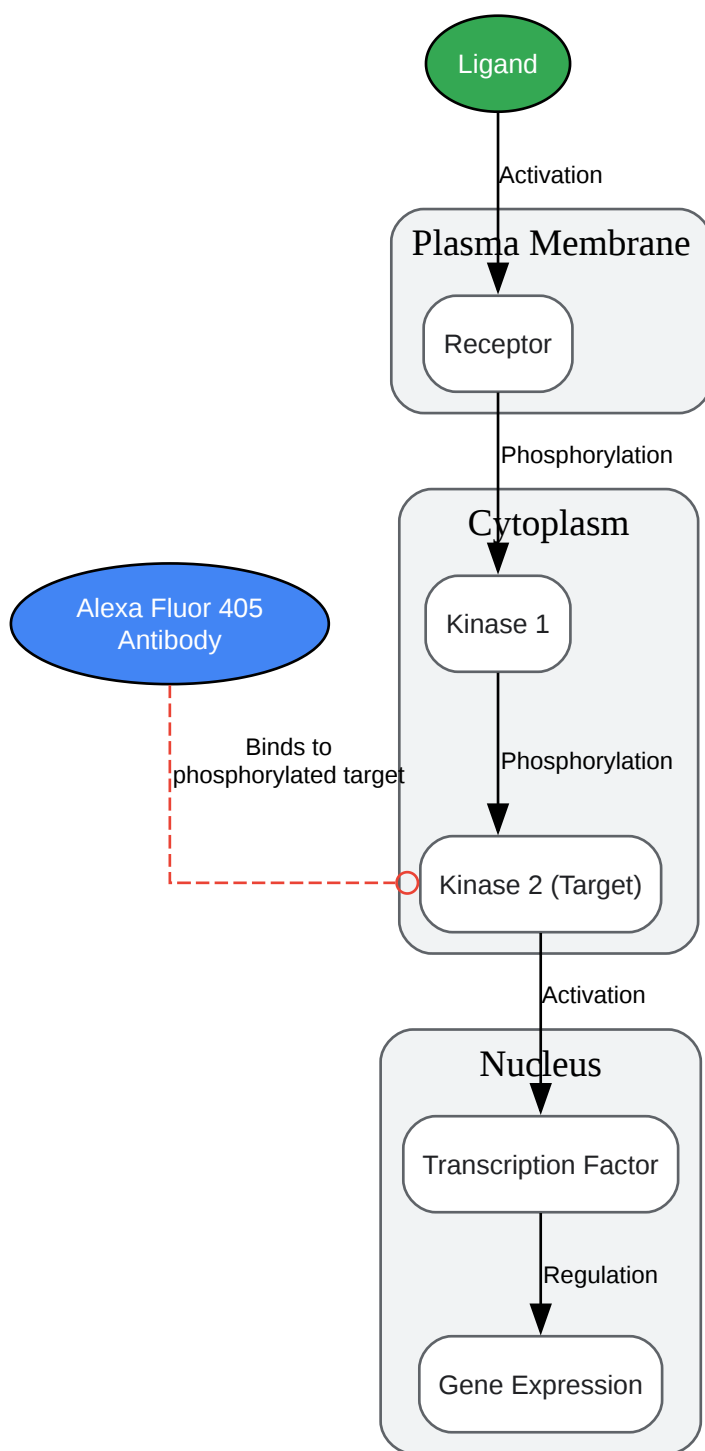
This protocol describes the use of **Alexa Fluor 405** for labeling and tracking live cells over time.

Materials:

- Live cells in suspension or adhered to a culture dish
- **Alexa Fluor 405** NHS Ester or other amine-reactive forms
- Anhydrous Dimethyl Sulfoxide (DMSO)
- PBS, pH 7.4
- Live-cell imaging medium

Experimental Workflow:





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